

# Operational Guide: Proper Disposal of 2-(Butylamino)acetic Acid

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## Compound of Interest

Compound Name: 2-(Butylamino)acetic acid

CAS No.: 3182-81-8

Cat. No.: B3259374

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## Executive Summary

**2-(Butylamino)acetic acid** (CAS: 1119-49-9), also known as N-butylglycine, is a secondary amine derivative of glycine. While often perceived as a low-hazard amino acid intermediate, its disposal requires specific protocols due to its amphoteric nature and potential to form hazardous byproducts (e.g., nitrosamines) if improperly mixed with nitrosating agents.

**Core Directive:** Do NOT dispose of this compound via sanitary sewer systems (sink drains). Despite its water solubility, the standard best practice for N-alkylated amino acids is high-temperature incineration to prevent environmental accumulation and eutrophication.

## Chemical Profile & Hazard Assessment

Understanding the chemical behavior of **2-(Butylamino)acetic acid** is the prerequisite for safe disposal. This compound acts as a zwitterion in neutral solutions but behaves as a weak base or weak acid depending on the pH of the surrounding matrix.

Parameter	Data	Operational Implication
Chemical Name	2-(Butylamino)acetic acid	Labeling must match internal inventory exactly.
Synonyms	N-Butylglycine	Check waste manifests for synonym usage.
CAS Number	1119-49-9	Unique identifier for waste profiling.
Physical State	Solid (White powder)	Dust generation is a primary inhalation risk during transfer.
Solubility	Soluble in water	Risk: Easy to accidentally wash down drains. Control: Dedicate aqueous waste streams.
pH (5% aq)	~6.0 – 7.5 (Est.)	Generally neutral/mildly acidic; compatible with most non-reactive aqueous streams.
RCRA Status	Not P- or U-Listed	Managed as "Non-Regulated Chemical Waste" (unless mixed with solvents), but incineration is recommended.

## Pre-Disposal Segregation Strategy

Effective disposal begins at the bench. You must segregate **2-(Butylamino)acetic acid** based on its matrix state (Solid vs. Liquid) and potential chemical incompatibilities.

## Critical Incompatibility: Nitrosating Agents

As a secondary amine, N-butylglycine can react with nitrites, nitrous acid, or nitrogen oxides to form N-nitroso-N-butylglycine, a potential carcinogen.

- RULE: NEVER add this waste to a container holding oxidizing acids (Nitric Acid) or nitrites.

## Segregation Logic

- Solid Waste: Collect in a dedicated "Solid Organic Waste" container.
- Aqueous Solutions: Collect in "Aqueous Waste – Organic Contaminated."
- Organic Solutions: Collect in "Non-Halogenated Organic Solvents" (unless halogenated solvents are present).

## Step-by-Step Disposal Protocols

### Protocol A: Disposal of Pure Solid Substance

Use this for expired shelf-stock or excess dry reagent.

- PPE Requirement: Nitrile gloves, safety glasses, lab coat, and N95 dust mask (if handling large quantities outside a fume hood).
- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) jar.
- Transfer: Carefully transfer the solid into the jar. Wipe the exterior of the original container with a damp paper towel and add the towel to the waste jar.
- Labeling: Affix a hazardous waste tag.
  - Constituents: "**2-(Butylamino)acetic acid**, solid."
  - Hazard Checkbox: "Irritant."<sup>[1]</sup>
- Final Disposition: Lab pack for High-Temperature Incineration.

### Protocol B: Disposal of Aqueous Reaction Mixtures

Use this for mother liquors or aqueous washes containing the product.

- pH Verification: Dip a pH strip into the waste solution.
  - Target: pH 5–9.<sup>[2]</sup>

- Adjustment: If pH < 5, neutralize slowly with dilute Sodium Hydroxide (NaOH). If pH > 9, neutralize with dilute Hydrochloric Acid (HCl). Note: This prevents unexpected heat generation when bulking waste.
- Collection: Pour into a carboy designated for "Aqueous Waste with Trace Organics."
- Stabilization: Ensure the carboy does not contain strong oxidizers.
- Final Disposition: Wastewater treatment via incineration or biological treatment (depending on facility capabilities), but incineration is preferred to destroy the amine structure.

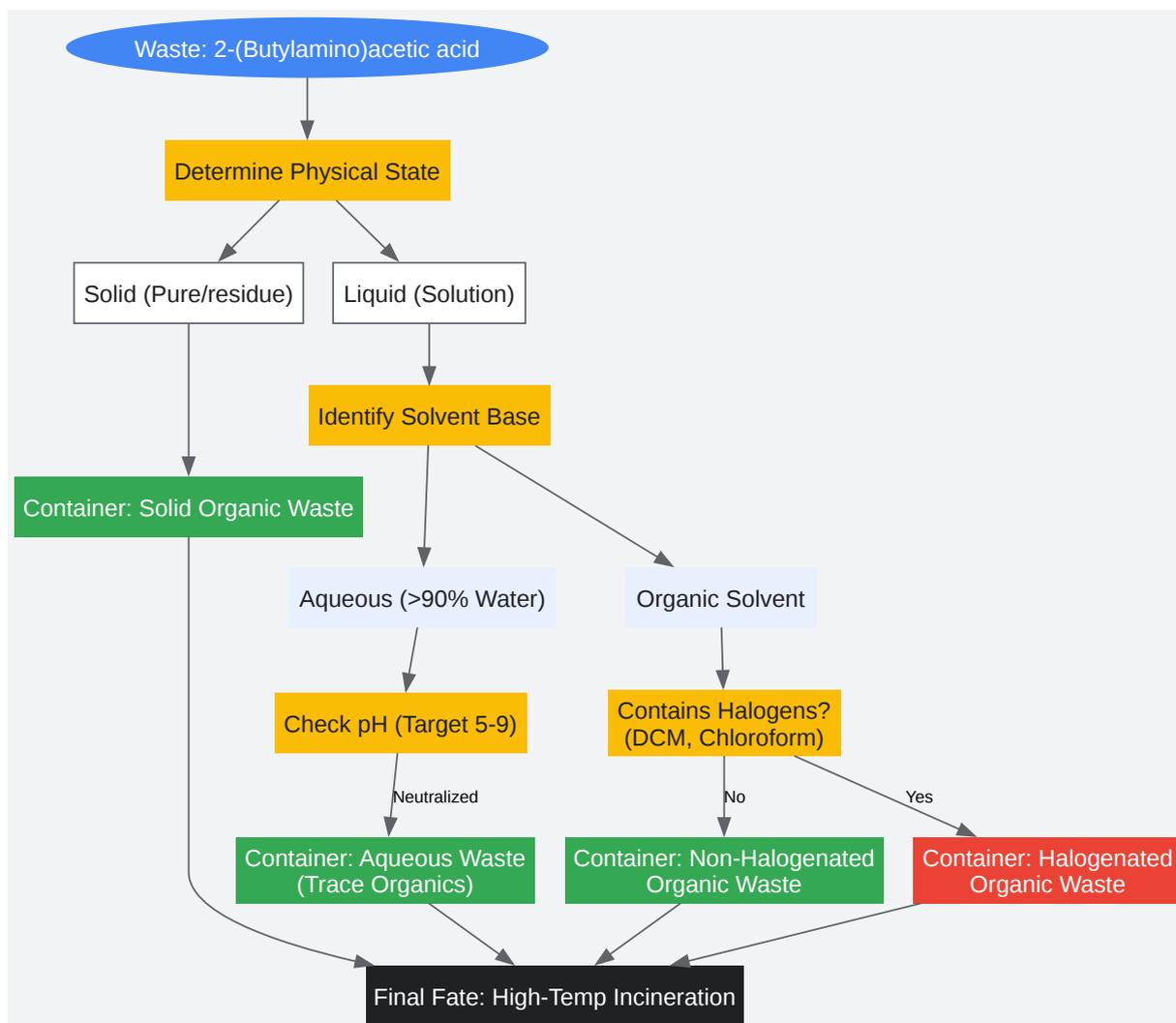
## Protocol C: Disposal of Organic Solvent Mixtures

Use this if the compound was extracted into solvents like Methanol, Ethanol, or DCM.

- Solvent Identification: Determine if the solvent is Halogenated (e.g., DCM, Chloroform) or Non-Halogenated (e.g., Methanol, Ethyl Acetate).
- Segregation:
  - If Halogenated: Pour into "Halogenated Organic Waste" carboy.
  - If Non-Halogenated: Pour into "Non-Halogenated Organic Waste" carboy.
- Labeling: List "**2-(Butylamino)acetic acid**" as a trace contaminant (<5%) on the waste tag.
- Final Disposition: Fuel blending (for non-halogenated) or destructive incineration (for halogenated).

## Visual Decision Tree (Workflow)

The following diagram illustrates the decision logic for disposing of **2-(Butylamino)acetic acid** in various laboratory states.



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Figure 1: Logic flow for the segregation and disposal of N-butylglycine waste streams.

## Regulatory Compliance (RCRA & EPA)

While **2-(Butylamino)acetic acid** is not explicitly listed on the EPA's P-List (acutely hazardous) or U-List (toxic waste), it falls under the "Cradle-to-Grave" responsibility of the generator.

- Waste Coding:
  - If the waste is pure substance: It is generally Non-Regulated (unless it exhibits ignitability, which is rare for the salt/zwitterion form).
  - If mixed with solvents: The waste code is driven by the solvent (e.g., F003 for Acetone/Methanol mixtures, D001 for Ignitable).
- Documentation: Always list the full chemical name on the waste manifest. Do not use abbreviations like "N-Bu-Gly."

## Emergency Contingencies (Spill Response)

In the event of a benchtop spill:

- Isolate: Alert nearby personnel.
- Protect: Don PPE (Gloves, Goggles).<sup>[2][3][4]</sup>
- Contain:
  - Solid: Cover with wet paper towels to prevent dust, then sweep up into a bag.
  - Liquid: Absorb with vermiculite or standard spill pads.
- Clean: Wipe the surface with a mild detergent and water.
- Dispose: Place all cleanup materials into the "Solid Organic Waste" container.

## References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 71638, N-Butylglycine. Retrieved from [\[Link\]](#)

- U.S. Environmental Protection Agency (2025). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Parts 260-273. Retrieved from [[Link](#)]
- University of California, Davis (2024). Chemical Segregation and Storage Chart. Retrieved from [[Link](#)]

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## Sources

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